

Application Note: Preparation of Emetine Dihydrochloride Hydrate Stock Solution

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Compound of Interest

Compound Name: Emetine dihydrochloride hydrate

Cat. No.: B1671216

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Emetine is a natural alkaloid derived from the ipecac root, recognized for its potent biological activities.^[1] As a dihydrochloride hydrate salt, it is more readily soluble in aqueous solutions for experimental use. Emetine's primary mechanism of action is the irreversible inhibition of protein synthesis in eukaryotic cells. It achieves this by binding to the 40S ribosomal subunit, thereby blocking the translocation step of polypeptide chain elongation.^[2] Beyond its role as a protein synthesis inhibitor, emetine has been shown to inhibit NF-κB signaling, induce apoptosis, and displays antiviral and antiparasitic properties.^{[3][4][5]}

This application note provides a detailed protocol for the preparation, storage, and handling of **emetine dihydrochloride hydrate** stock solutions for in vitro research applications.

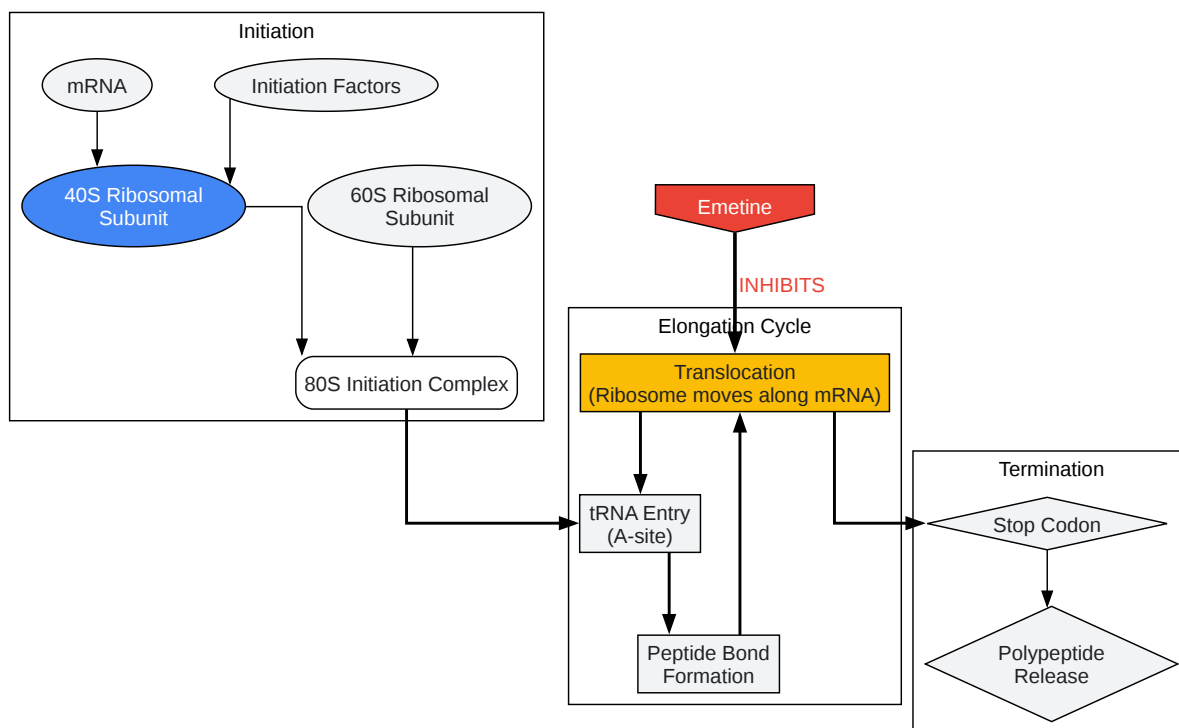
Chemical & Physical Properties

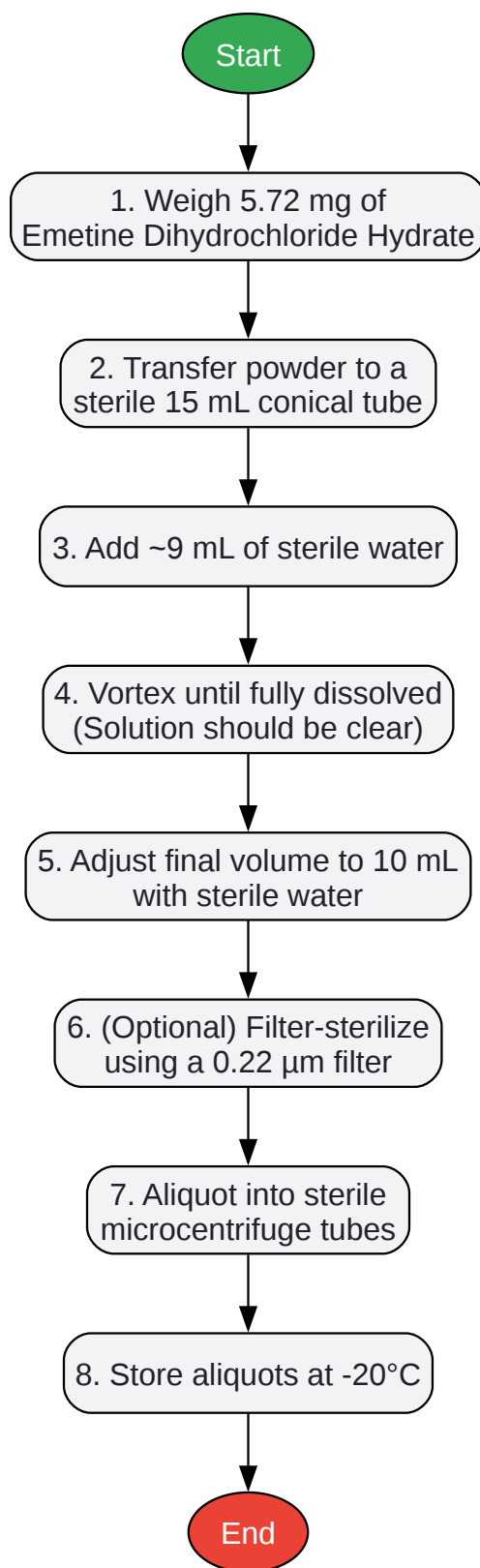
Accurate stock solution preparation requires precise knowledge of the compound's properties. The molecular weight of emetine dihydrochloride can vary based on its hydration state. It is crucial to confirm the specific form from the supplier's certificate of analysis. For this protocol, we will use the commonly cited molecular weight for the monohydrate.

Property	Value	Reference(s)
CAS Number	7083-71-8	[6][7][8]
Molecular Formula	$C_{29}H_{40}N_2O_4 \cdot 2HCl \cdot xH_2O$	[5][6]
Molecular Weight	~571.6 g/mol (monohydrate); Varies with hydration (e.g., 553.6 g/mol anhydrous, 643.6 g/mol pentahydrate).[3][7][9] Always confirm with the manufacturer's data.	
Appearance	White to off-white or slightly yellow crystalline solid.	[3][9]
Solubility (Water)	Up to 100 mg/mL or 100 mM.	[2][6][7]
Solubility (Other)	Soluble in ethanol and DMSO; sparingly soluble in chloroform.	[6][8][9]
Storage (Solid)	Store at -20°C for long-term (months to years).[8] Store at 2-8°C for short-term (days to weeks).[3] Protect from light and moisture.[9]	
Storage (Solution)	Aqueous solutions are not recommended for storage for more than one day at 2-8°C.[6] For long-term storage, aliquot and freeze at -20°C for up to 3 months.	

Mechanism of Action: Protein Synthesis Inhibition

Emetine exerts its cytotoxic and antiviral effects primarily by halting protein synthesis. The diagram below illustrates the workflow of eukaryotic translation and the point of emetine's inhibitory action.





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